

# An In-depth Technical Guide to 3-Chloro-5-methoxypyridazine

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## Compound of Interest

Compound Name: 3-Chloro-5-methoxypyridazine

Cat. No.: B155678

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CAS Number: 123696-02-6

This technical guide provides a comprehensive overview of **3-Chloro-5-methoxypyridazine**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development and agrochemical synthesis. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications as a chemical intermediate.

## Chemical and Physical Properties

**3-Chloro-5-methoxypyridazine** is a substituted pyridazine ring system. The strategic placement of the chloro and methoxy groups makes it a versatile building block in organic synthesis. It typically appears as a colorless to light yellow liquid with a faint odor and is soluble in organic solvents with limited solubility in water.<sup>[1]</sup>

## Table 1: Physicochemical Properties of 3-Chloro-5-methoxypyridazine

Property	Value	Reference(s)
CAS Number	123696-02-6	[2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> O	[2][3]
Molecular Weight	144.56 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	285 °C	[3]
Flash Point	126 °C	[3]
Density	1.292 g/cm <sup>3</sup>	[3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-Chloro-5-methoxypyridazine**. Below are key data points obtained from <sup>1</sup>H NMR and Mass Spectrometry.

**Table 2: Spectroscopic Data for 3-Chloro-5-methoxypyridazine**

Spectrum Type	Data	Reference(s)
<sup>1</sup> H NMR	Solvent: DMSO-d <sub>6</sub> (400 MHz)Chemical Shifts (δ ppm): 3.944 (s, 3H, -OCH <sub>3</sub> ), 7.531 (d, 1H), 8.991 (d, 1H)	[2]
Mass Spectrometry	Method: ESIposm/z: 145 [M+H] <sup>+</sup>	[2]
Predicted MS Adducts	[M+H] <sup>+</sup> : 145.01631[M+Na] <sup>+</sup> : 166.99825[M-H] <sup>-</sup> : 143.00175	[5]

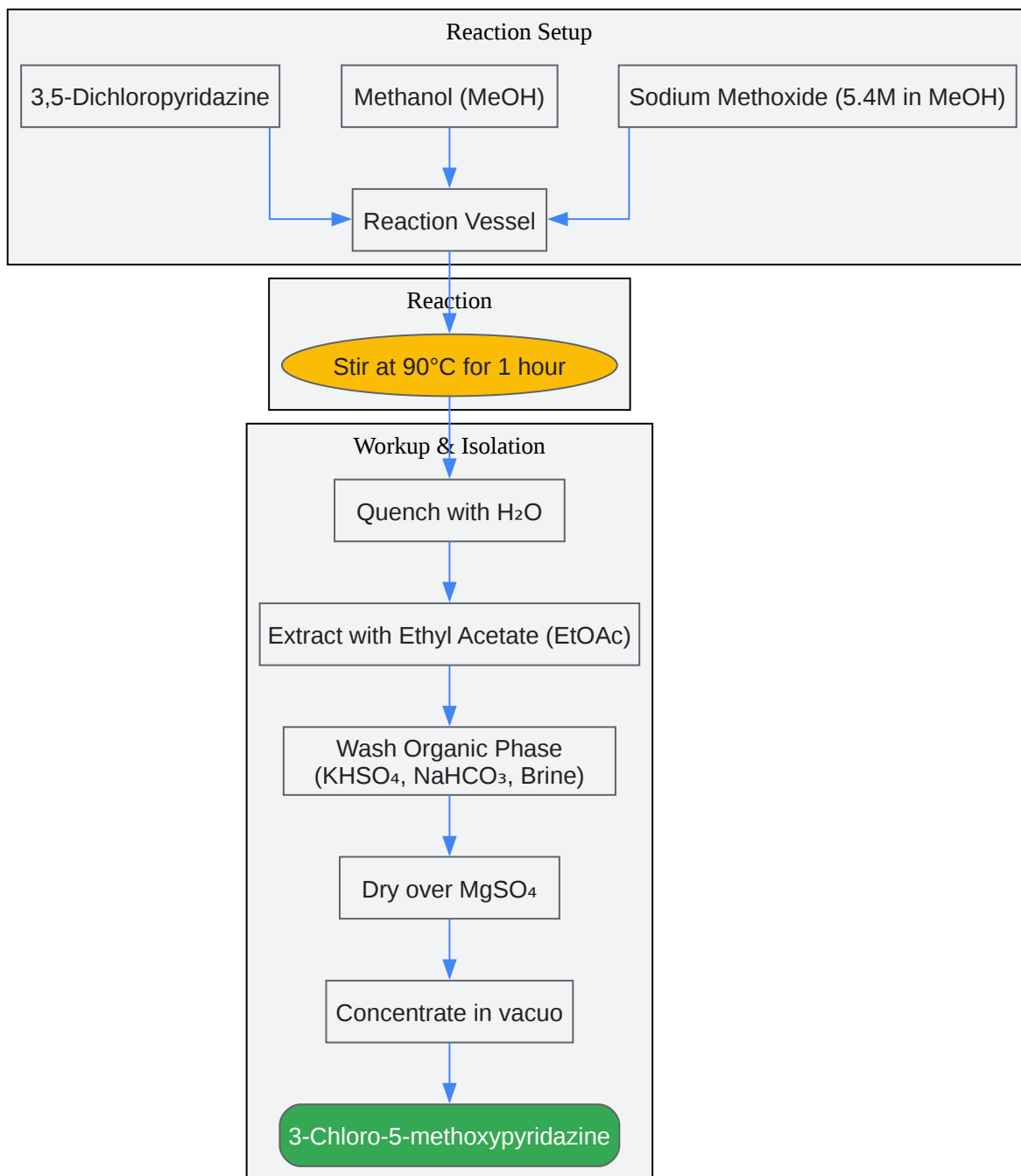
## Synthesis and Experimental Protocols

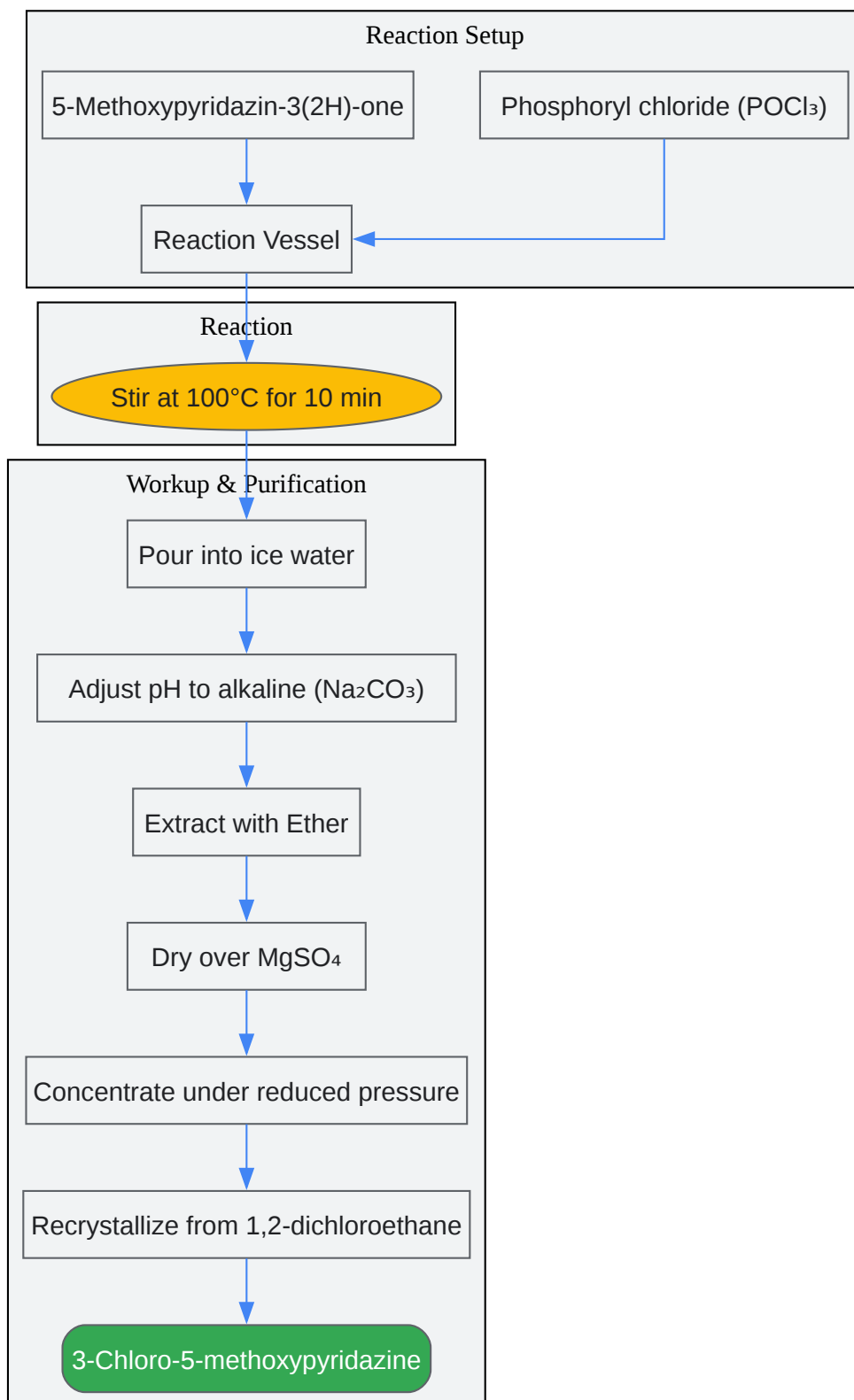
**3-Chloro-5-methoxypyridazine** can be synthesized via several routes. The following protocols detail two common laboratory-scale methods, starting from commercially available precursors.

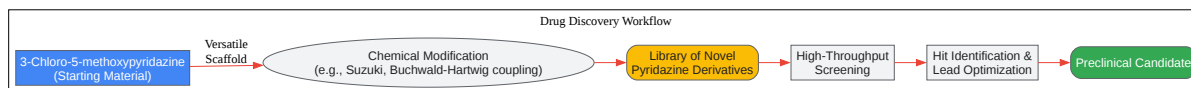
## Protocol 1: Synthesis from 3,5-Dichloropyridazine

This method involves a nucleophilic aromatic substitution reaction where one chlorine atom of 3,5-dichloropyridazine is selectively replaced by a methoxy group.

Experimental Workflow:







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## References

- 1. benchchem.com [benchchem.com]
- 2. 3-CHLORO-5-METHOXYPYRIDAZINE synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. Pyridazine, 3-chloro-6-methoxy- [webbook.nist.gov]
- 5. PubChemLite - 3-chloro-5-methoxypyridazine (C<sub>5</sub>H<sub>5</sub>ClN<sub>2</sub>O) [pubchemlite.lcsb.uni.lu]
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